

Experimental setup for the synthesis of αaminophosphonates with Diisopropyl phosphonate

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Compound of Interest		
Compound Name:	Diisopropyl phosphonate	
Cat. No.:	B126414	Get Quote

Application Note: One-Pot Synthesis of α-Aminophosphonates with Diisopropyl Phosphonate

Audience: Researchers, scientists, and drug development professionals.

Abstract: α -Aminophosphonates are crucial structural analogs of α -amino acids, demonstrating a wide range of biological activities that make them valuable in medicinal chemistry and drug discovery.[1][2] They serve as enzyme inhibitors, herbicides, antibiotics, and anticancer agents. [3][4] The Kabachnik-Fields reaction is a highly efficient and widely utilized one-pot, three-component method for synthesizing these compounds.[2][5][6][7] This application note provides a detailed protocol for the synthesis of α -aminophosphonates via the reaction of an amine, a carbonyl compound, and **diisopropyl phosphonate**, highlighting various catalytic systems and reaction conditions.

General Reaction Scheme

The synthesis is achieved through a three-component condensation reaction involving an aldehyde or ketone, a primary or secondary amine, and **diisopropyl phosphonate**. The reaction can proceed through two primary pathways: one involving the formation of an imine intermediate, and the other proceeding via an α -hydroxyphosphonate.[7][8]

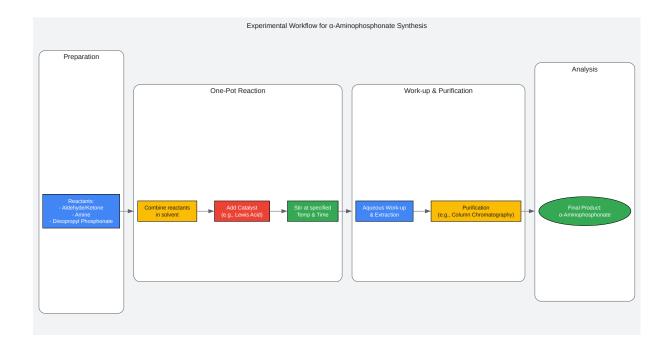
Scheme 1: General Kabachnik-Fields Reaction



 $R^{1}CHO + R^{2}NH_{2} + (i-PrO)_{2}P(O)H \rightarrow (i-PrO)_{2}P(O)CHR^{1}NHR^{2} + H_{2}O$ (Aldehyde + Amine + **Diisopropyl Phosphonate** $\rightarrow \alpha$ -Aminophosphonate + Water)

Experimental Workflow

The overall experimental process for the synthesis, work-up, and purification of α -aminophosphonates is outlined below. This workflow ensures efficiency and high purity of the final product.



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